

N-methyl-5-phenyl-3-isoxazolecaboxamide (CAS 144537-05-3): A Technical Overview

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Compound of Interest

Compound Name: *N-methyl-5-phenyl-3-isoxazolecaboxamide*

Cat. No.: *B171521*

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Dated: December 28, 2025

Abstract

N-methyl-5-phenyl-3-isoxazolecaboxamide, with CAS number 144537-05-3, is a small molecule belonging to the isoxazole class of heterocyclic compounds. While specific research on this particular molecule is limited, the isoxazole core is a well-established pharmacophore present in numerous biologically active compounds. This technical guide provides a summary of the available information on **N-methyl-5-phenyl-3-isoxazolecaboxamide**, including its synthesis, and physicochemical properties. In the absence of direct experimental data on its biological activity, this document also explores the potential pharmacological relevance based on structurally similar isoxazole derivatives and outlines general experimental protocols for its investigation.

Core Properties

Currently, detailed experimental data on the physicochemical properties of **N-methyl-5-phenyl-3-isoxazolecaboxamide** is not extensively available in the public domain. The following table summarizes its basic molecular and structural information.

Property	Value	Source
CAS Number	144537-05-3	[CymitQuimica]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[CymitQuimica]
Molecular Weight	202.21 g/mol	[CymitQuimica]
IUPAC Name	N-methyl-5-phenylisoxazole-3-carboxamide	[CymitQuimica]
Canonical SMILES	<chem>CNC(=O)C1=NOC(=C1)C2=C C=CC=C2</chem>	[CymitQuimica]
Physical Form	Solid (predicted)	-
Solubility	Expected to be soluble in organic solvents	-

Synthesis

A method for the synthesis of **N-methyl-5-phenyl-3-isoxazolecarboxamide** has been described in a doctoral thesis. The synthesis proceeds via a base-catalyzed condensation reaction.

Experimental Protocol: Synthesis of N-methyl-5-phenyl-3-isoxazolecarboxamide

This protocol is adapted from the general procedure described by Trogu, E. in his doctoral thesis.^[1]

Materials:

- 2-nitro-N-methylacetamide (precursor to the nitrile oxide)
- Phenylacetylene
- 1,4-Diazabicyclo[2.2.2]octane (DABCO)
- Chloroform (CHCl₃)

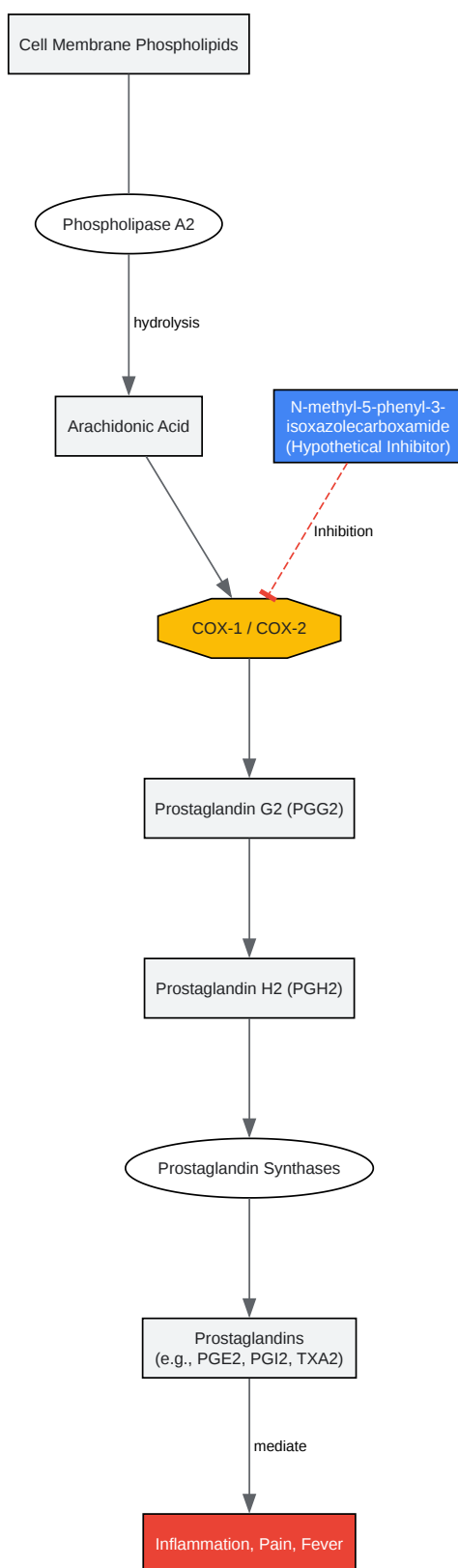
- Diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$)
- Brine (saturated NaCl solution)

Procedure:

- In a round-bottom flask, dissolve 2-nitro-N-methylacetamide and phenylacetylene in chloroform.
- Add a catalytic amount of DABCO (0.05 equivalents) to the solution to act as the base.
- Heat the reaction mixture at 60 °C for 72 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography).
- Once the reaction is complete, remove the chloroform under reduced pressure.
- Dissolve the resulting residue in diethyl ether.
- Wash the diethyl ether solution with brine (3 x 15 mL portions).
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude **N-methyl-5-phenyl-3-isoxazolecarboxamide** can be further purified by a suitable method such as column chromatography or recrystallization.

Synthesis Workflow





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References

- 1. Frontiers | Synthesis, in-vitro inhibition of cyclooxygenases and in silico studies of new isoxazole derivatives [frontiersin.org]
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